Secondary Structure Prediction of Val-Ser-Asn-Phe (VSNF) Fragments

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Compound of Interest

Compound Name:	*L-Valyl-L-seryl-L-asparaginyl-L-phenylalanine*
CAS No.:	*918528-55-9*
Cat. No.:	*B12606650*

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Executive Summary

The tetrapeptide Val-Ser-Asn-Phe (VSNF) represents a distinct class of bioactive fragments found in functional motifs ranging from the Plasmodium falciparum SERA5 antigen to Collagen IV mimetics. Unlike long globular proteins, tetrapeptides do not adopt a single static fold in isolation.[1] Instead, they exist as conformational ensembles governed by solvent interactions, terminal modifications, and concentration-dependent self-assembly.[1]

This guide outlines a validated workflow to predict and experimentally verify the secondary structure of VSNF. We hypothesize that VSNF possesses a high intrinsic propensity for

-turn formation (driven by the Ser-Asn core) and

-sheet aggregation (driven by flanking Val-Phe hydrophobicity), making it a critical motif for drug design and amyloid research.

Theoretical Framework: The VSNF Motif

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To predict the structure of V-S-N-F, we must first analyze the physicochemical properties of its constituent residues and their cooperative effects.

Residue Propensity Analysis

Residue	Position	Physicochemical Nature	Structural Propensity
Valine (V)	(N-term)	Hydrophobic, -branched	Strong -strand former; sterically restricts backbone torsion angles ( ).
Serine (S)		Polar, small side chain	Common in -turns (Type I/II) and helix capping; capable of side-chain H-bonding.
Asparagine (N)		Polar, amide side chain	Strong turn promoter. [1] Side-chain carbonyl often H-bonds with backbone NH to stabilize turns (Asx-turn).
Phenylalanine (F)	(C-term)	Aromatic, Hydrophobic	-strand promoter; drives - stacking and self-assembly (amyloidogenic).

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The "Turn-Sheet" Competition

The VSNF sequence presents a structural conflict:

- Turn Potential: The central -Ser-Asn- motif is a classic

  -turn inducer. Asn is statistically overrepresented in the

  position of Type I and Type II

  -turns due to its ability to stabilize the loop via hydrogen bonding.

- Aggregation Potential: The flanking Val and Phe residues are highly hydrophobic and

  -sheet prone. In high concentrations, intermolecular hydrophobic interactions (Val-Val, Phe-Phe) often override intramolecular H-bonds, leading to amyloid-like fibril formation.

Computational Prediction Workflow (In Silico)

Before wet-lab synthesis, structural ensembles must be modeled using a hybrid approach of ab initio folding and Molecular Dynamics (MD).

Protocol: Peptide Folding Prediction

Tool: PEP-FOLD3 / AlphaFold-Multimer (limited utility for <10 residues) Methodology:

- Input: Sequence VSNF (or capped Ac-VSNF-NH2).
- Algorithm: PEP-FOLD3 uses a Hidden Markov Model-derived structural alphabet (SA) to sample conformations, followed by coarse-grained force field relaxation.
- Expected Output: A cluster of models. For VSNF, expect hairpin-like turns as the lowest energy state in vacuum/implicit solvent.

Protocol: Molecular Dynamics (MD) Simulation

To capture the ensemble nature (time-evolution) of VSNF in water.

- Software: GROMACS 2023 or AMBER22.[1]

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- Force Field: CHARMM36m (optimized for IDPs and short peptides) or AMBER ff14SB.
- Water Model: TIP3P or TIP4P-D (prevents over-compaction).
- Simulation Steps:
  - Solvation: Cubic box, 1.0 nm buffer.
  - Ionization: Neutralize with Na+/Cl- (0.15 M).
  - Equilibration: NVT (1 ns) followed by NPT (1 ns) to stabilize density.
  - Production Run: 500 ns to 1

    s. Short peptides require long sampling to observe folding/unfolding transitions.[1]
  - Analysis: Cluster analysis (RMSD cutoff 0.2 nm) and DSSP (Dictionary of Secondary Structure of Proteins) to calculate % helicity vs. % turn vs. % coil.

Experimental Validation Strategy

Predictions must be validated using orthogonal biophysical techniques. The following protocols ensure data integrity.

Circular Dichroism (CD) Spectroscopy

CD is the gold standard for rapid secondary structure estimation in solution.

- Sample Preparation: Dissolve VSNF (synthesized via SPPS) in phosphate buffer (10 mM, pH 7.4). Concentration: 20–50

  M.[1]
- Spectral Signatures:
  - Random Coil: Strong negative band at ~198 nm.[1]
  - -Sheet: Negative band at ~218 nm, positive at ~195 nm.

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- -Turn: Weak negative band at ~225 nm, strong positive at ~200-205 nm (Type II) or negative at ~200 nm (Type I).

- Data Processing: Convert raw ellipticity (

) to Mean Residue Ellipticity (MRE) using

  .

Nuclear Magnetic Resonance (NMR)

NMR provides atomic-level resolution of the turn geometry.

- Experiment: 2D

  H-

  H NOESY (Nuclear Overhauser Effect Spectroscopy) and TOCSY.

- Key Indicator:

  - -Turn Evidence: Strong NOE signal between the

    of residue

    (Asn) and

    of residue

    (Phe).

  - Ca-H Chemical Shifts: Compare observed shifts to random coil values. Deviations indicate structure.[1][2]

Thioflavin T (ThT) Aggregation Assay

To test the "Sheet" hypothesis (amyloid potential).

- Protocol: Incubate VSNF (100

  M) with ThT (20

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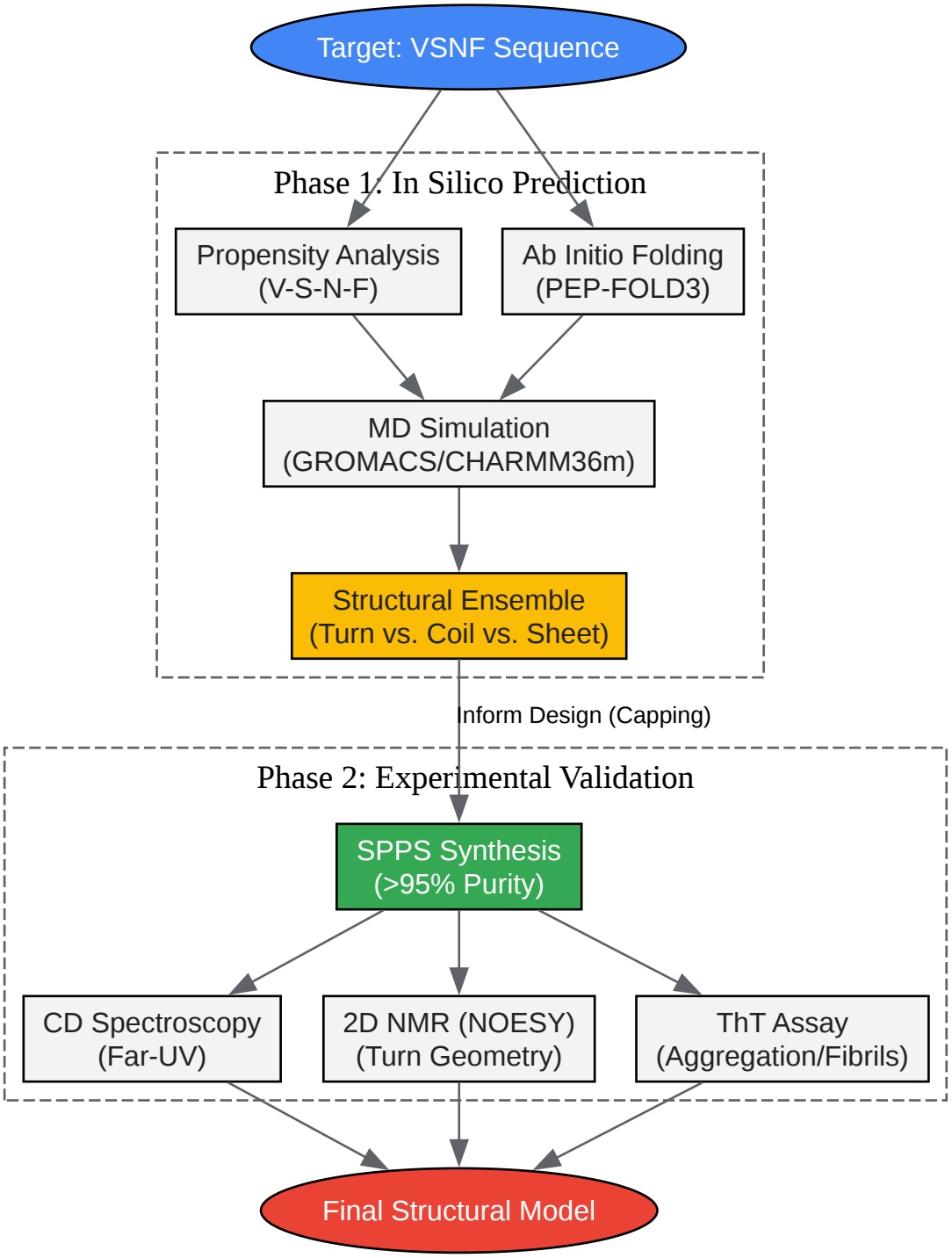
M) at 37°C.

- Readout: Fluorescence emission at 482 nm (excitation 440 nm).
- Interpretation: A sigmoidal increase in fluorescence indicates the formation of cross-amyloid fibrils, driven by the V-F interaction.

Integrated Workflow Visualization

The following diagram illustrates the decision matrix for characterizing the VSNF fragment, linking computational predictions to experimental validation steps.

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Caption: Integrated workflow for VSNF structural characterization, bridging computational modeling with biophysical validation.

Conclusion & Strategic Recommendations

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For the Val-Ser-Asn-Phe fragment, the scientific consensus based on residue propensity suggests a context-dependent duality:

- In Isolation (Dilute): The peptide will likely adopt a Type I or II

  -turn equilibrium, stabilized by the Ser-Asn motif.

- In High Concentration: The hydrophobic flanking residues (Val, Phe) pose a significant risk of

  -sheet aggregation.

Recommendation for Drug Development: If VSNF is being used as a bioactive motif (e.g., for receptor binding), it is critical to cyclize the peptide (head-to-tail or disulfide staple) to lock the bioactive turn conformation and prevent aggregation. Linear VSNF is likely to be unstable and aggregation-prone in formulation.

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